

# "Sodium 4-formylbenzene-1,3-disulfonate" molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium 4-formylbenzene-1,3-disulfonate

Cat. No.: B051454

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## Technical Guide: Sodium 4-formylbenzene-1,3-disulfonate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **Sodium 4-formylbenzene-1,3-disulfonate**, a compound relevant in various research and development applications.

## Core Chemical Data

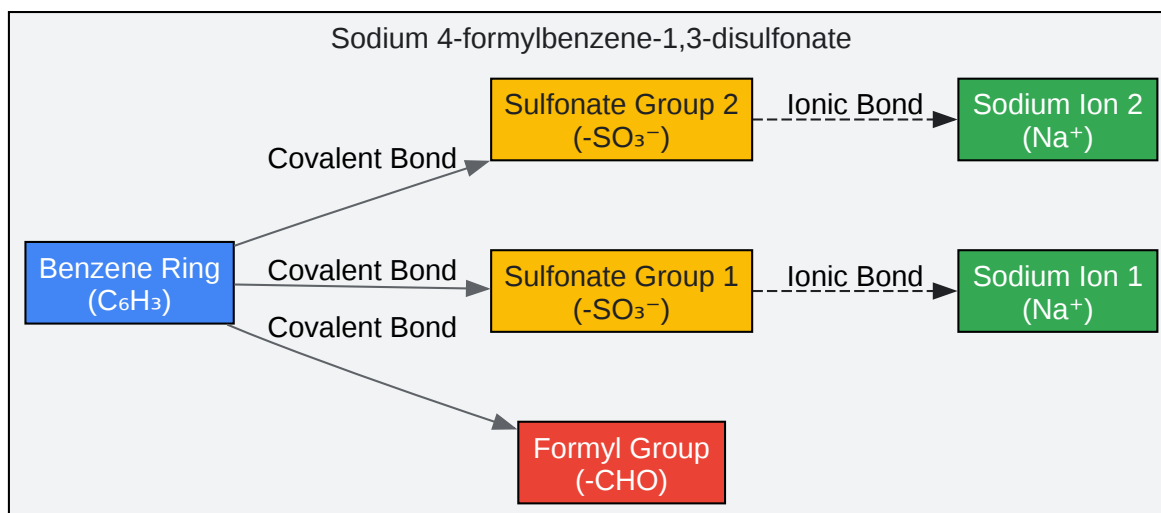
The fundamental chemical identifiers for **Sodium 4-formylbenzene-1,3-disulfonate** are summarized below. This data is critical for accurate experimental design, stoichiometric calculations, and analytical characterization. The compound is also known by synonyms such as Disodium Benzaldehyde-2,4-disulfonate and 4-Formylbenzene-1,3-disulfonic acid disodium salt.<sup>[1][2][3]</sup>

Parameter	Value	References
Molecular Formula	$C_7H_4Na_2O_7S_2$	[2]
$C_7H_4O_7S_2 \cdot Na_2$	[4]	
Molecular Weight	310.20 g/mol	[1]
310.21 g/mol	[2][4]	
310.22 g/mol		
Common CAS Number	33513-44-9	[1][3]

Note: The molecular weight is based on the anhydrous form of the salt. Hydrated versions, denoted as  $HCOC_6H_3(SO_3Na)_2 \cdot xH_2O$ , also exist.[5]

## Structural and Relational Overview

The molecular structure of **Sodium 4-formylbenzene-1,3-disulfonate** consists of a central benzene ring functionalized with a formyl group and two sulfonate groups, which are ionically bonded to sodium cations. This relationship is depicted in the diagram below.



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Caption: Logical diagram of the constituent parts of **Sodium 4-formylbenzene-1,3-disulfonate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of this compound are typically proprietary or published in peer-reviewed literature. For specific applications such as its use in synthesizing polymer electrolyte membranes or as a biochemical for proteomics research, researchers should consult relevant scientific databases and publications.<sup>[4][6]</sup> Standard analytical techniques like High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared Spectroscopy (FTIR), and Karl Fischer titration are often employed to determine purity, confirm structure, and quantify water content, respectively.<sup>[3][6]</sup>

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## References

- 1. chemscene.com [chemscene.com]
- 2. Sodium 4-formylbenzene-1,3-disulfonate, CAS No. 33513-44-9 - iChemical [ichemical.com]
- 3. Disodium 4-Formylbenzene-1,3-disulfonate | 33513-44-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. scbt.com [scbt.com]
- 5. labsolu.ca [labsolu.ca]
- 6. gtilaboratorysupplies.com [gtilaboratorysupplies.com]
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